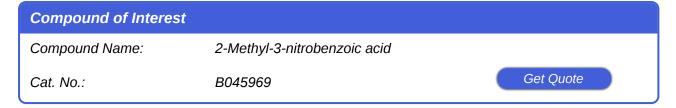


2-Methyl-3-nitrobenzoic Acid: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-Methyl-3-nitrobenzoic acid** (CAS No. 1975-50-4). The information is intended for professionals in research and development who may handle this compound. All data is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

Hazard Identification and Classification

2-Methyl-3-nitrobenzoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It poses specific risks related to skin, eye, and respiratory irritation.

Table 1: GHS Classification[1][2][3]

Hazard Class	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation



GHS Label Elements[1][2]

Element	Description
Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements (Prevention)	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.
Precautionary Statements (Response)	P302+P352: IF ON SKIN: Wash with plenty of water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P319: Get medical help if you feel unwell.P332+P317: If skin irritation occurs: Get medical help.P362+P364: Take off contaminated clothing and wash it before reuse.
Precautionary Statements (Storage)	P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.
Precautionary Statements (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Methyl-3-nitrobenzoic acid** is essential for its safe handling and storage.



Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Fine needles or light beige/white/yellow crystalline powder	[3][4][5][6][7]
Molecular Formula	C ₈ H ₇ NO ₄	[7][8]
Molecular Weight	181.15 g/mol	[7][8]
Melting Point	182 - 186 °C (359.6 - 366.8 °F)	[3][6][8]
Boiling Point	No data available	[3]
Flash Point	151.9 °C	[9]
Autoignition Temperature	No data available	[3]
Solubility in Water	Insoluble	[4][5][6][10]
Storage Class	11 - Combustible Solids	[8]

Toxicological Information

While specific quantitative toxicity data such as LD50 and LC50 are not readily available for **2-Methyl-3-nitrobenzoic acid**, general toxicological effects have been identified. The primary hazards are irritation to the skin, eyes, and respiratory system. Inhalation, ingestion, or skin contact with the material may cause severe injury.[1][10]

Table 3: Summary of Toxicological Effects



Effect	Description
Acute Toxicity	Data not available. However, it is described as potentially toxic, and contact may cause severe injury.[1][10]
Skin Irritation	Causes skin irritation (Category 2).[1][2][3]
Eye Irritation	Causes serious eye irritation (Category 2).[1][2] [3]
Respiratory Irritation	May cause respiratory irritation (Category 3).[1] [2][3]
Carcinogenicity, Mutagenicity, Reproductive Toxicity	No data available to classify in these categories.
Occupational Exposure Limits	Not established.[2][11]

Experimental Protocols

The hazard classifications for **2-Methyl-3-nitrobenzoic acid** are based on standardized experimental protocols, such as those developed by the Organisation for Economic Cooperation and Development (OECD).

Skin Irritation Testing (Based on OECD Guideline 439)

The determination that a substance causes skin irritation is often made using an in vitro test method involving a Reconstructed Human Epidermis (RhE) model.[1][4][5][12] This method is a humane and scientifically validated alternative to traditional animal testing.[1][5]

Methodology:

- Tissue Preparation: Commercially available RhE models, which mimic the upper layers of human skin, are equilibrated in culture medium.[5][12]
- Application of Test Substance: A precise amount of the test chemical (in this case, 2-Methyl-3-nitrobenzoic acid) is applied topically to the surface of the RhE tissue.[1][4]

Foundational & Exploratory

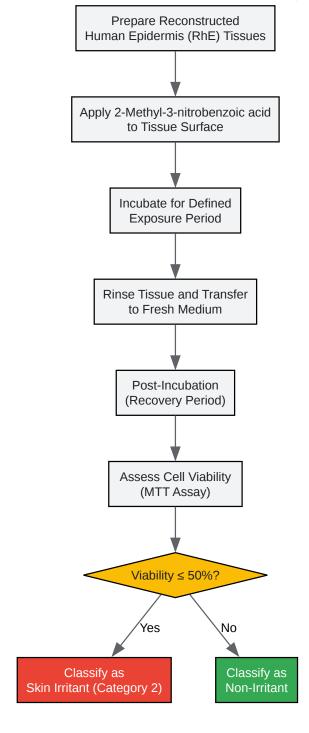




- Exposure and Incubation: The tissue is exposed to the chemical for a defined period (e.g., up to 4 hours).[1][4][12] Afterward, the chemical is removed by rinsing, and the tissue is transferred to fresh medium for a post-incubation recovery period (e.g., 42 hours).[12]
- Viability Assessment: Cell viability is measured using a colorimetric assay, most commonly
 the MTT assay. Viable cells convert the MTT dye into a blue formazan salt, which is then
 extracted and measured spectrophotometrically.[1][12]
- Classification: The viability of the treated tissue is compared to that of a negative control. If the cell viability is reduced to ≤ 50%, the substance is classified as a skin irritant (GHS Category 2).[1][5][12]



Experimental Workflow for In Vitro Skin Irritation Test (OECD 439)



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Workflow for Skin Irritation Testing



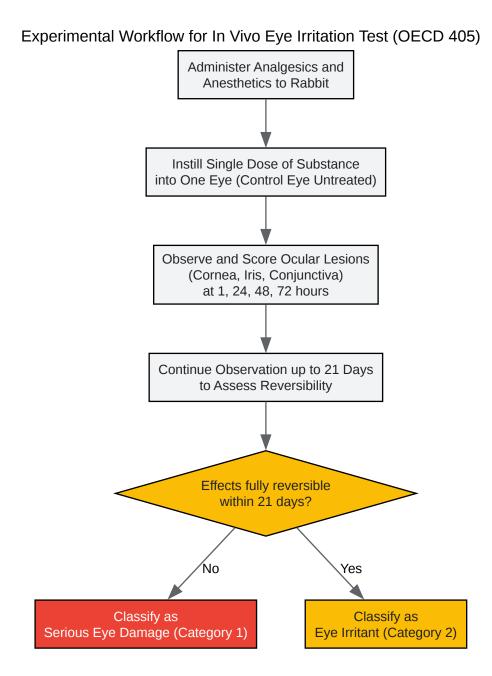
Eye Irritation Testing (Based on OECD Guideline 405)

The potential for a substance to cause serious eye irritation is typically assessed using an in vivo test, historically performed on rabbits.[13] However, a weight-of-the-evidence approach, including in vitro data, is strongly recommended to minimize animal testing.[14][15][16]

Methodology:

- Animal Selection and Preparation: Healthy, adult albino rabbits are used for the test.[15]
 Prior to the test, systemic analgesics and topical anesthetics are administered to minimize pain and distress.[13][14]
- Application of Test Substance: A single dose of the test substance is applied into the
 conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a
 control.[13][14][17]
- Observation Period: The eyes are examined for ocular lesions at specific intervals (e.g., 1, 24, 48, and 72 hours after application).[15][16] The observation period can extend up to 21 days to assess the reversibility of the effects.[13][15][16]
- Scoring of Effects: The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- Classification: Based on the severity and reversibility of the observed ocular lesions, the substance is classified. A substance causing effects that are fully reversible within 21 days is classified as an eye irritant (GHS Category 2). More severe or irreversible effects would lead to a higher classification.





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Workflow for Eye Irritation Testing

Safe Handling and Storage



Adherence to strict safety protocols is mandatory when handling **2-Methyl-3-nitrobenzoic acid** to prevent exposure and ensure a safe laboratory environment.

Engineering Controls

Ventilation: Handle in a well-ventilated place.[1] Use only outdoors or in a properly
functioning chemical fume hood to avoid the formation and inhalation of dust and aerosols.
[1][14]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure.

Table 4: Recommended Personal Protective Equipment[1][14]



Body Part	Protection	Specifications and Best Practices
Eyes/Face	Safety Goggles with Side Shields	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary for tasks with a higher risk of splashing.
Skin	Chemical-resistant Gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves prior to use and change them immediately if contaminated.
Protective Clothing	Wear a lab coat. For larger quantities or splash risk, impervious or flame-resistant clothing may be required.	
Respiratory	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., N95 or equivalent).[8]

Handling Procedures

- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1][14]
- Wash hands and any exposed skin thoroughly after handling.[1][14]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]

Storage Conditions

Store in a tightly closed container.[1][14]



- Keep in a dry, cool, and well-ventilated place.[1][14]
- Store locked up.[1][14]
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[14]

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an accidental exposure or spill.

First Aid Measures

Table 5: First Aid Procedures[1][14]

Exposure Route	Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.
Eye Contact	Immediately rinse cautiously with water for several minutes (at least 15 minutes). Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Accidental Release Measures

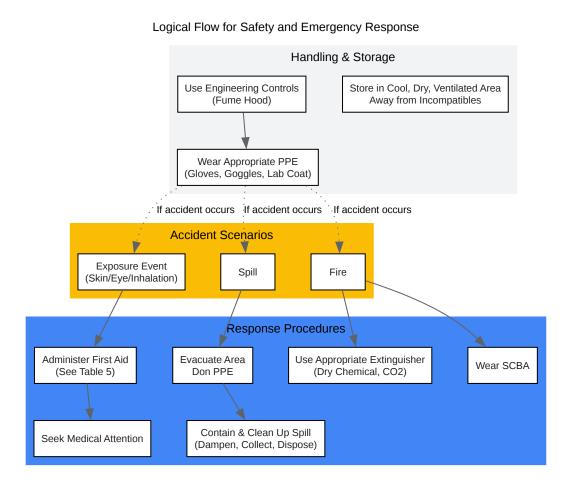


- Personal Precautions: Evacuate personnel to a safe area. Avoid dust formation and breathing vapors or dust. Use the recommended PPE. Remove all sources of ignition.[1]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1]
- Containment and Cleaning: Dampen the solid spill material with a suitable solvent like alcohol to prevent dust from becoming airborne.[4] Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[1][4] Clean the spill area thoroughly.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, or Halon extinguisher.[1]
 Water spray or alcohol-resistant foam can also be used.[14]
- Specific Hazards: The compound is probably combustible.[1][4][10] Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO₂).[4][14]
- Protective Equipment: Fire-fighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][14]





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Flowchart for Safety and Emergency Response

Stability and Reactivity

 Reactivity: As a carboxylic acid, it will react with bases in neutralization reactions, which can generate substantial heat.[1][4][10]



- Chemical Stability: The material is stable under recommended storage conditions.[14]
- Conditions to Avoid: Excess heat, dust formation, and contact with incompatible materials.
 [14]
- Incompatible Materials: Strong oxidizing agents and strong bases.[14]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO₂).[14]

This technical guide is intended to provide essential safety information for trained professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling **2-Methyl-3-nitrobenzoic acid** and ensure that all laboratory personnel are trained on its specific hazards and the appropriate emergency procedures.

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